

Recommended working concentrations of N-Oxalylglycine for inhibiting JMJD2A.

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Compound of Interest

Compound Name: *N-Oxalylglycine*

Cat. No.: B166546

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Application Notes and Protocols for N-Oxalylglycine, a JMJD2A Inhibitor

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **N-Oxalylglycine** (NOG) as an inhibitor of the Jumonji domain-containing 2A (JMJD2A) histone demethylase. This document includes recommended working concentrations, detailed experimental protocols for in vitro and cellular assays, and an overview of the key signaling pathways influenced by JMJD2A activity.

Overview of N-Oxalylglycine as a JMJD2A Inhibitor

N-Oxalylglycine is a cell-permeable small molecule that acts as a competitive inhibitor of α -ketoglutarate-dependent dioxygenases, including the JMJD2 family of histone demethylases. By mimicking the co-substrate α -ketoglutarate, **N-Oxalylglycine** binds to the active site of these enzymes and prevents their catalytic activity. JMJD2A specifically demethylates tri- and di-methylated lysine 9 and 36 on histone H3 (H3K9me3/2 and H3K36me3/2), epigenetic marks that play crucial roles in gene expression regulation. Inhibition of JMJD2A by **N-Oxalylglycine** can, therefore, lead to alterations in chromatin structure and gene transcription, impacting various cellular processes.

Quantitative Data: Inhibitory Activity of N-Oxalylglycine

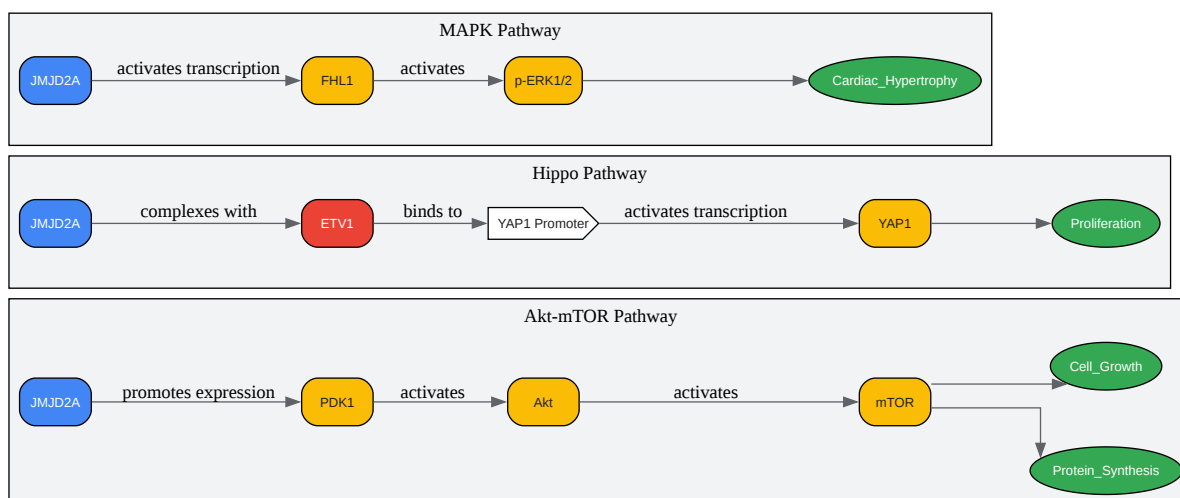
The inhibitory potency of **N-Oxalylglycine** against JMJD2A and other related enzymes has been determined in various in vitro enzymatic assays. The half-maximal inhibitory concentration (IC50) values are summarized in the table below for easy comparison. It is important to note that **N-Oxalylglycine** also inhibits other α -ketoglutarate-dependent enzymes, such as the prolyl hydroxylase domain-containing proteins (PHDs).

Target Enzyme	IC50 (μ M)	Notes
JMJD2A	250	Histone H3K9/K36 demethylase
JMJD2C	500	Histone H3K9/K36 demethylase
JMJD2E	24	Histone H3K9 demethylase
PHD1	2.1	HIF prolyl hydroxylase
PHD2	5.6	HIF prolyl hydroxylase

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Signaling Pathways Involving JMJD2A

JMJD2A has been implicated in several critical signaling pathways that regulate cell growth, proliferation, and survival. Understanding these pathways is essential for elucidating the downstream effects of **N-Oxalylglycine** treatment.



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Caption: Key signaling pathways regulated by JMJD2A.

Experimental Protocols

This section provides detailed methodologies for key experiments to assess the inhibitory effect of **N-Oxalylglycine** on JMJD2A.

Preparation of N-Oxalylglycine Stock Solutions

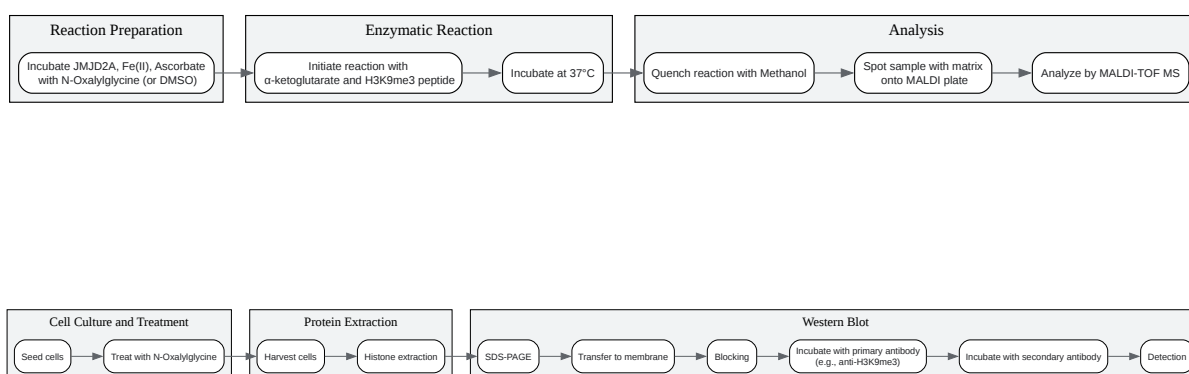
Proper preparation and storage of **N-Oxalylglycine** are crucial for obtaining reliable experimental results.

- Solubility: **N-Oxalylglycine** is soluble in aqueous solutions like PBS (pH 7.2) at approximately 10 mg/mL and in water at 25 mg/mL.[5] It is also soluble in organic solvents such as DMSO (approx. 5 mg/mL) and ethanol (approx. 10 mg/mL).[6]
- Stock Solution Preparation:
 - For cell-based assays, it is recommended to prepare a concentrated stock solution in a sterile solvent such as DMSO or sterile water.
 - If using an organic solvent, ensure the final concentration in the cell culture medium is low (typically <0.1%) to avoid solvent-induced toxicity.
 - For aqueous stock solutions, sterile filter the solution through a 0.22 µm filter before use.[7]
- Storage: Store stock solutions at -20°C or -80°C.[7] Aqueous solutions are not recommended for storage for more than one day.[6]

In Vitro JMJD2A Enzymatic Inhibition Assay (MALDI-TOF MS-Based)

This protocol is adapted from established methods for measuring JMJD2A demethylase activity.[1][8]

Workflow Diagram:



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